

# Handling and safety precautions for 1-Bromo-3-methoxy-2-methylpropane

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## Compound of Interest

Compound Name: *1-Bromo-3-methoxy-2-methylpropane*

Cat. No.: *B3213850*

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## Technical Support Center: 1-Bromo-3-methoxy-2-methylpropane

Disclaimer: The information provided in this document is intended for trained professionals in research and development. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and institutional safety protocols. Always consult the specific SDS for **1-Bromo-3-methoxy-2-methylpropane** (CAS No. 112889-79-9) before use and adhere to all local and institutional safety regulations.

## Section 1: Physical and Chemical Properties

Quantitative experimental data for **1-Bromo-3-methoxy-2-methylpropane** is not readily available in public literature. The following table summarizes the known computed properties for **1-Bromo-3-methoxy-2-methylpropane** and includes experimental data for the closely related compound, 1-Bromo-3-methoxypropane, for reference.

Property	Value (1-Bromo-3-methoxy-2-methylpropane)	Value (1-Bromo-3-methoxypropane - for reference)
Molecular Formula	C5H11BrO[1]	C4H9BrO[2][3]
Molecular Weight	167.04 g/mol [1]	153.02 g/mol [2][3]
CAS Number	112889-79-9[1]	36865-41-5[2][3][4]
Boiling Point	Data not available	132-133 °C[2]
Density	Data not available	1.36 g/cm <sup>3</sup> [3]
Flash Point	Data not available	43 °C[2][3]
Vapor Pressure	Data not available	6.6 hPa (at 20 °C)[3]
pH	Data not available	6-7 (in H <sub>2</sub> O)[3]

## Section 2: Hazard Identification and GHS Classification

**1-Bromo-3-methoxy-2-methylpropane** is classified with the following hazards:

- Flammable liquid and vapor (H226)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)

## Section 3: Experimental Protocols

A detailed experimental protocol for specific reactions involving **1-Bromo-3-methoxy-2-methylpropane** is beyond the scope of this handling and safety guide. Below is a general protocol for the safe handling and use of this substance in a laboratory setting.

### General Safe Handling Protocol

- Preparation and Engineering Controls:
  - Work in a well-ventilated chemical fume hood.
  - Ensure an eyewash station and safety shower are readily accessible.[4]
  - Remove all sources of ignition from the work area.[5]
  - Use explosion-proof electrical and ventilating equipment.[4]
- Personal Protective Equipment (PPE):
  - Wear appropriate chemical-resistant gloves (e.g., nitrile rubber), a flame-retardant lab coat, and closed-toe shoes.
  - Wear splash-proof safety goggles and a face shield if there is a risk of splashing.
- Handling:
  - Ground and bond containers when transferring the material to prevent static discharge.[4]
  - Use only non-sparking tools.[4]
  - Avoid contact with skin and eyes.[5]
  - Avoid inhalation of vapors.[2]
  - Keep the container tightly closed when not in use.[4]
- Storage:
  - Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[4]  
[5]
  - Store in a tightly sealed container.[4]
  - Keep away from incompatible materials such as oxidizing agents, strong acids, and strong bases.[2]

- Disposal:
  - Dispose of waste in accordance with local, state, and federal regulations.[4]
  - Do not dispose of down the drain.[5]
  - Contaminated packaging should be treated as the product itself.

## Section 4: Troubleshooting and FAQs

This section addresses potential issues and common questions that may arise during the handling and use of **1-Bromo-3-methoxy-2-methylpropane**.

### Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Skin or Eye Irritation	Direct contact with the liquid or vapor.	For Skin: Immediately flush the affected area with plenty of water for at least 15 minutes. Remove contaminated clothing and wash before reuse. Seek medical attention if irritation persists.[4] For Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4]
Respiratory Irritation	Inhalation of vapors.	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[4]
Unexpected Color Change or Fuming	Contamination or decomposition.	Handle with extreme caution in a fume hood. Quench the reaction carefully if safe to do so. Dispose of the material as hazardous waste.
Difficulty in Achieving Expected Reaction Yield	Impure starting material or improper reaction conditions.	Ensure the purity of the 1-Bromo-3-methoxy-2-methylpropane. Verify reaction stoichiometry, temperature, and solvent.

## Frequently Asked Questions (FAQs)

Q: What are the primary hazards of **1-Bromo-3-methoxy-2-methylpropane**? A: The primary hazards are that it is a flammable liquid and vapor, causes skin and serious eye irritation, and

may cause respiratory irritation.

Q: What type of personal protective equipment (PPE) should I wear when handling this chemical? A: At a minimum, you should wear a lab coat, chemical-resistant gloves, and chemical safety goggles. A face shield and flame-retardant lab coat are recommended if handling larger quantities or when there is a risk of splashing or fire.

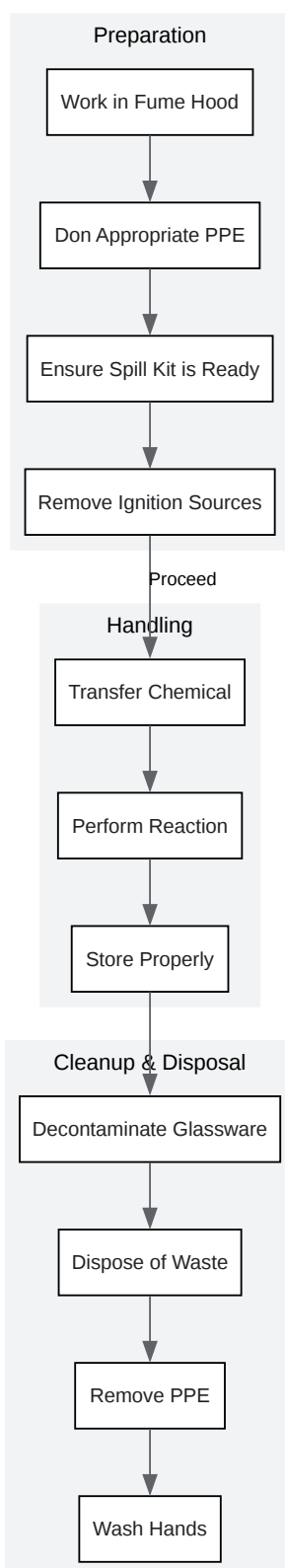
Q: How should I store **1-Bromo-3-methoxy-2-methylpropane**? A: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from ignition sources and incompatible materials like oxidizing agents and strong bases.<sup>[2][4]</sup>

Q: What should I do in case of a small spill? A: For a small spill, ensure the area is well-ventilated and there are no ignition sources. Wear appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand), and place it in a sealed container for hazardous waste disposal.<sup>[4]</sup>

Q: How should I dispose of waste **1-Bromo-3-methoxy-2-methylpropane**? A: Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not pour it down the sink. Follow all local and national regulations for hazardous waste disposal.<sup>[4]</sup>

## Section 5: Visual Workflows

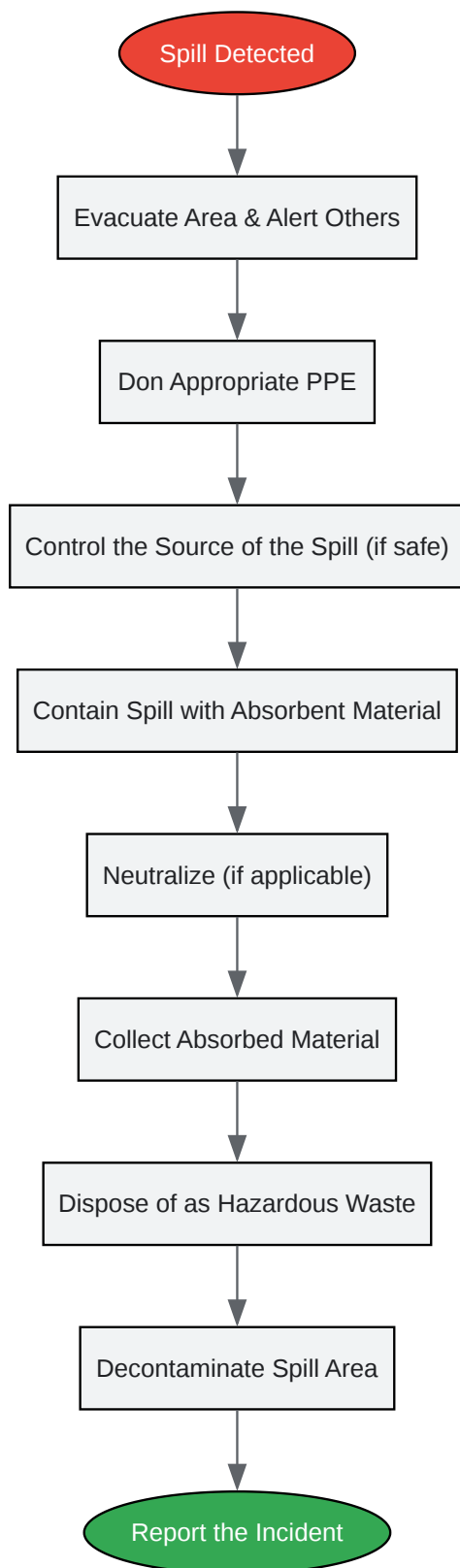
### Safe Handling Workflow



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Caption: Workflow for the safe handling of **1-Bromo-3-methoxy-2-methylpropane**.

## Spill Response Workflow



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Caption: Logical workflow for responding to a chemical spill.

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